

Didesethyl Chloroquine-d4 certificate of analysis

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Compound of Interest

Compound Name: Didesethyl Chloroquine-d4

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Technical Guide: Didesethyl Chloroquine-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Didesethyl Chloroquine-d4**, a deuterated metabolite of Chloroquine. This document is intended for research, scientific, and drug development professionals, offering detailed information on its properties, analytical methodologies, and metabolic context.

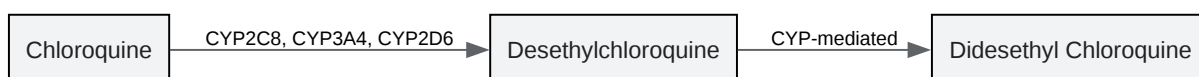
Certificate of Analysis (Representative)

As a specific Certificate of Analysis may vary between manufacturers and batches, the following table summarizes the typical quality control specifications and physical properties for **Didesethyl Chloroquine-d4**, based on publicly available data.

Parameter	Specification	Reference
Chemical Name	N4-(7-chloroquinolin-4-yl)pentane-1,4-diamine-d4	[1]
Synonyms	Bisdesethylchloroquine-d4	[1]
CAS Number	1215797-41-3	[2]
Unlabelled CAS Number	4298-14-0	[2]
Molecular Formula	C ₁₄ H ₁₄ D ₄ ClN ₃	[2]
Molecular Weight	267.79 g/mol	[2]
Purity (by HPLC)	>95%	This is a typical purity specification from vendors, though it may vary.
Appearance	Solid	General product information from chemical suppliers.
Storage	-20°C	General recommendation from chemical suppliers.
Solubility	Soluble in Chloroform and Methanol	General information for similar compounds. Specific solubility data for the deuterated form is limited.

Metabolic Pathway of Chloroquine

Didesethyl Chloroquine is a major metabolite of the antimalarial drug Chloroquine. The metabolic conversion primarily occurs in the liver, catalyzed by cytochrome P450 enzymes.[3] The following diagram illustrates the N-dealkylation pathway from Chloroquine to Didesethyl Chloroquine.



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Metabolic pathway of Chloroquine to Didesethyl Chloroquine.

Experimental Protocols

The quantitative analysis of **Didesethyl Chloroquine-d4**, often in conjunction with Chloroquine and its other metabolites, is crucial in pharmacokinetic and drug metabolism studies. Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS) is a common and highly sensitive method for its determination in biological matrices.

Protocol: Quantitative Analysis of Didesethyl Chloroquine-d4 in Human Plasma by LC-MS/MS

This protocol is a representative example based on established methods for the analysis of Chloroquine and its metabolites.[\[4\]](#)[\[5\]](#)

1. Sample Preparation (Solid-Phase Extraction - SPE)

- To 1 mL of human plasma, add an internal standard solution.
- Condition a polymeric cation-exchange SPE cartridge with 1 mL of methanol followed by 1 mL of deionized water.
- Load the plasma sample onto the conditioned SPE cartridge.
- Wash the cartridge with 1 mL of 0.1 M phosphate buffer (pH 6.0) followed by 1 mL of methanol to remove interfering substances.
- Elute the analyte and internal standard with 2 mL of a 98:2 (v/v) mixture of methanol and ammonium hydroxide.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the residue in 100 µL of the mobile phase for LC-MS/MS analysis.

2. LC-MS/MS Instrumentation and Conditions

- LC System: A high-performance liquid chromatography system.

- Column: A polar-modified reversed-phase column (e.g., Synergi Polar-RP, 150 x 4.6 mm, 2.5 μm).
- Mobile Phase: A gradient of 0.3% formic acid in water (A) and acetonitrile (B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μL .
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM).

3. MRM Transitions

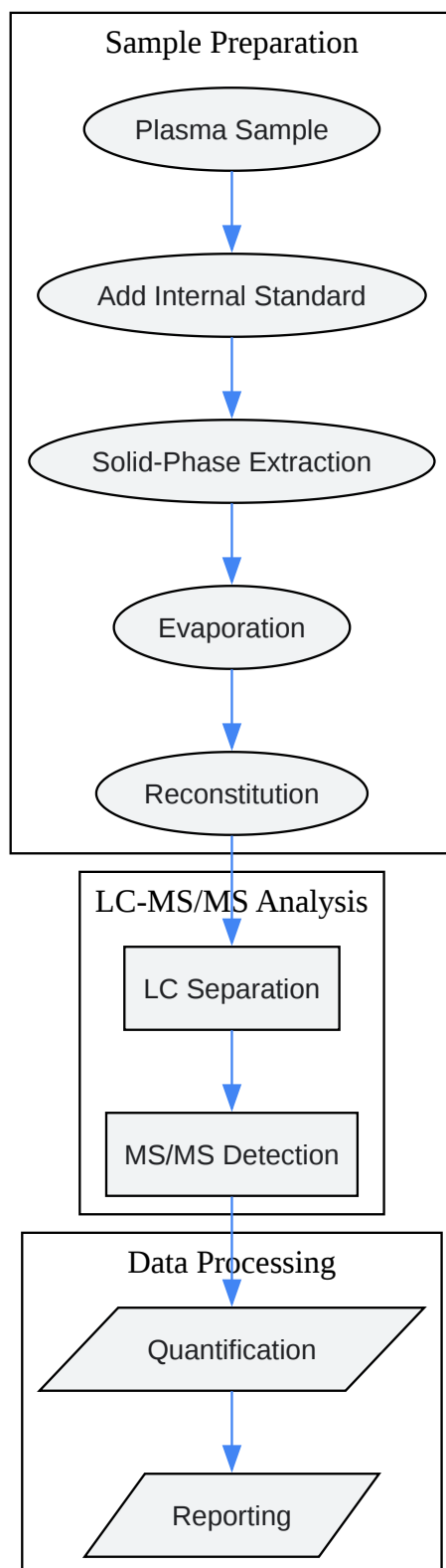
The following are representative MRM transitions for the analysis of Didesethyl Chloroquine and its deuterated internal standard:

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Didesethyl Chloroquine	292.0	179.01, 114.10
Didesethyl Chloroquine-d4	296.15	118.15

Note: Specific MRM transitions and collision energies should be optimized for the instrument in use.

Workflow for LC-MS/MS Analysis

The following diagram outlines the general workflow for the quantitative analysis described above.



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General workflow for the LC-MS/MS analysis of **Didesethyl Chloroquine-d4**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Didesethyl Chloroquine-d4 | LGC Standards [lgcstandards.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. High sensitivity methods to quantify chloroquine and its metabolite in human blood samples using LC–MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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